

# Personal protective equipment for handling Atr-IN-16

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## Compound of Interest

Compound Name: Atr-IN-16

Cat. No.: B12402751

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## Essential Safety and Handling Guide for Atr-IN-16

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Atr-IN-16**, a potent and selective ATR kinase inhibitor. Adherence to these procedures is essential to ensure personal safety and minimize environmental contamination.

## Hazard Identification and Summary

While a specific Safety Data Sheet (SDS) for **Atr-IN-16** is not readily available, data from the structurally similar compound ATR-IN-11 indicates that this class of compounds should be handled with care. The primary hazards are presumed to be:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)
- Skin and Eye Contact: May cause irritation upon direct contact.
- Inhalation: May be harmful if inhaled.

Hazard Statement	Description
H302	Harmful if swallowed.[1]
H410	Very toxic to aquatic life with long lasting effects. [1]
Precautionary Statement	Description
P264	Wash skin thoroughly after handling.[1]
P270	Do not eat, drink or smoke when using this product.[1]
P273	Avoid release to the environment.[1]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
P330	Rinse mouth.[1]
P391	Collect spillage.[1]
P501	Dispose of contents/ container to an approved waste disposal plant.[1]

## Personal Protective Equipment (PPE)

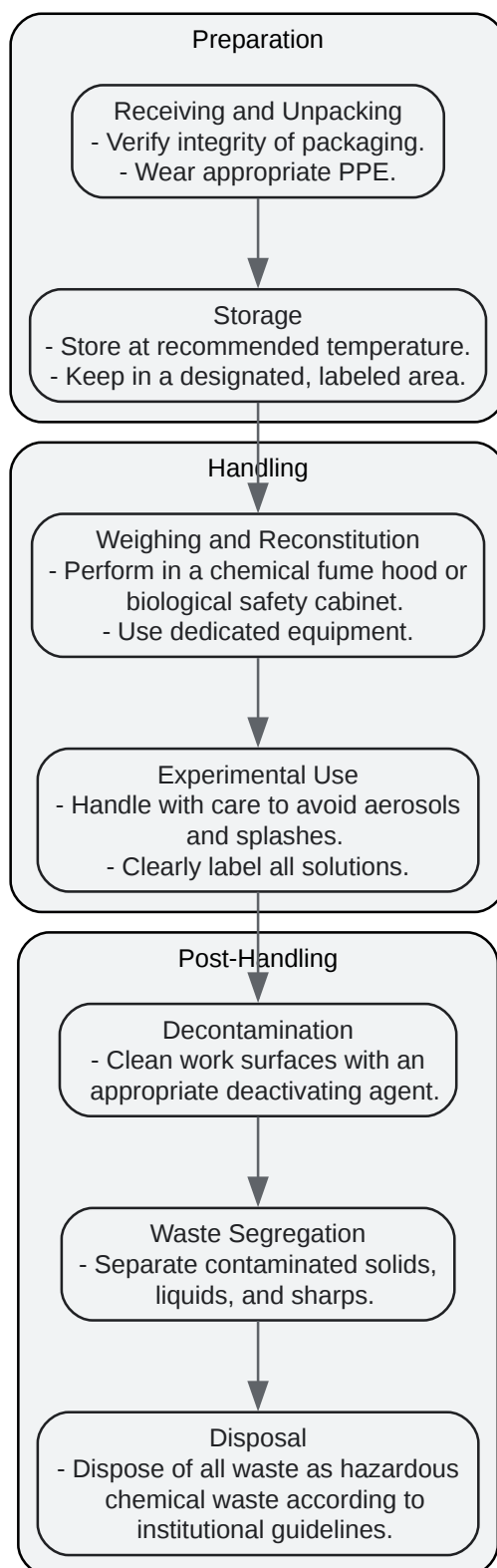
A risk assessment should be conducted for all procedures involving **Atr-IN-16** to ensure appropriate PPE is selected. The following table summarizes the recommended PPE for handling this compound.

Task	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Double Chemotherapy Gloves, Disposable Gown, Safety Goggles with Side Shields, N95 Respirator
Solution Preparation and Handling	Double Chemotherapy Gloves, Disposable Gown, Safety Goggles with Side Shields, Face Shield (if splash risk exists)
Administration to Cell Cultures or Animals	Double Chemotherapy Gloves, Disposable Gown, Safety Goggles with Side Shields
Waste Disposal	Double Chemotherapy Gloves, Disposable Gown, Safety Goggles with Side Shields

Note: All PPE should be rated for use with hazardous drugs.<sup>[2][3]</sup> Gowns should be disposable and shown to be resistant to permeability by hazardous drugs.<sup>[2]</sup> Gloves should be powder-free and changed regularly.

## Operational and Disposal Plans

A clear and systematic workflow is crucial for safely handling **Atr-IN-16**. The following diagram outlines the key steps from receiving the compound to the final disposal of waste.



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## References

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